

(2H_13_)Hexan-1-ol CAS number and safety data sheet

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Compound of Interest

Compound Name: (~2-H_13_)Hexan-1-ol

Cat. No.: B1339748

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Technical Guide: Hexan-1-ol

This technical guide provides comprehensive information on Hexan-1-ol, with a focus on its chemical identity and safety data. The information provided primarily pertains to the standard, unlabeled form of Hexan-1-ol, as a specific CAS number and Safety Data Sheet (SDS) for "(2H_13_)Hexan-1-ol" are not readily available in public databases. The notation "(2H_13_)" suggests a deuterated variant of Hexan-1-ol; however, without a more precise nomenclature, a specific CAS number cannot be definitively identified. Isotopic labeling with deuterium is not expected to significantly alter the macroscopic chemical hazards of the molecule. Therefore, the safety and handling information for Hexan-1-ol can be considered a reliable proxy.

Chemical Identity

Identifier	Value
Chemical Name	Hexan-1-ol
Synonyms	Hexyl alcohol
CAS Number	111-27-3[1][2]
EC Number	203-852-3[2]
Molecular Formula	C ₆ H ₁₄ O[1]
Molecular Weight	102.18 g/mol [1]

Safety Data Sheet (SDS) Summary

The following sections summarize the key safety information for Hexan-1-ol, compiled from various safety data sheets.

Hazards Identification

Hexan-1-ol is classified as a hazardous substance. The primary hazards are:

- Flammable Liquid: It is a flammable liquid and vapor (Category 3).^{[1][2]}
- Acute Toxicity: It is harmful if swallowed (Oral, Category 4) and in contact with skin (Dermal, Category 4).^{[1][2]}
- Eye Irritation: It causes serious eye irritation (Category 2A).^{[1][2]}

Hazard Statements

- H226: Flammable liquid and vapour.^{[1][3]}
- H302: Harmful if swallowed.^[3]
- H312: Harmful in contact with skin.^[2]
- H319: Causes serious eye irritation.^{[1][2]}
- H313: May be harmful in contact with skin.^[3]

Precautionary Statements

A summary of key precautionary statements includes:

Type	Statement
Prevention	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.[3][4]
P240: Ground/bond container and receiving equipment.[3]	
P280: Wear protective gloves/ protective clothing.[1]	
Response	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]	
IF ON SKIN: Wash with plenty of soap and water.[4]	
Storage	Store in a well-ventilated place. Keep cool.[4]
Disposal	Dispose of contents/container to an approved waste disposal plant.[4]

Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid[5]
Odor	Mild, characteristic, fruity[5]
Melting Point	-45 °C[3]
Boiling Point	155.8 °C[2]
Flash Point	59 °C (Closed cup), 62 °C (Open Cup)[5]
Density	0.814 g/cm ³ at 20 °C[2]
Solubility in Water	Slightly soluble (0.59 g/100 g)[5]
Vapor Pressure	1 hPa @ 20 °C[5]
Vapor Density	3.53 (Air = 1.0)[1]

Toxicological Information

Route of Exposure	Value	Species
Oral LD50	720 mg/kg[1][2]	Rat
Dermal LD50	1,500 mg/kg[2]	Rabbit

- Skin Irritation: May defat the skin, causing dryness or cracking.[3]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Aspiration Hazard: If swallowed, aspiration into the lungs may result in chemical pneumonitis.[3]

Experimental Protocols & Workflows

Detailed experimental protocols for "(2H_13_)Hexan-1-ol" are not available in the public domain. However, a general workflow for handling a flammable and hazardous chemical like Hexan-1-ol in a research setting is provided below.

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